Application Notes and Protocols for Immunofluorescence Staining with SC-53116

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Compound of Interest

Compound Name:	*SC-53116*
CAS No.:	*141196-99-8*
Cat. No.:	*B1680874*

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These application notes provide detailed protocols for the use of **SC-53116** (Thy-1/CD90, clone OX7) antibody in immunofluorescence (IF) staining of cultured cells and frozen tissue sections. The information is intended for researchers, scientists, and drug development professionals.

Product Information

Product Name	Catalog Number	Clone	Isotype	Recommended Applications
Thy-1/CD90 Antibody	sc-53116	OX7	Mouse IgG1 κ	IF, IHC(P), WB, IP, FCM

Quantitative Data Summary

The following table summarizes the recommended starting dilutions for immunofluorescence applications. Optimal dilutions should be determined experimentally by the end-user.

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Application	Starting Dilution	Dilution Range
Immunofluorescence (IF)	1:50	1:50 - 1:500

Signaling Pathway

Thy-1 (CD90) is a glycosylphosphatidylinositol (GPI)-anchored protein that plays a role in various cellular processes, including T-cell activation, neurite outgrowth, apoptosis, and cell adhesion.[1] It participates in multiple signaling cascades by interacting with integrins and protein tyrosine kinases within lipid rafts.[1]

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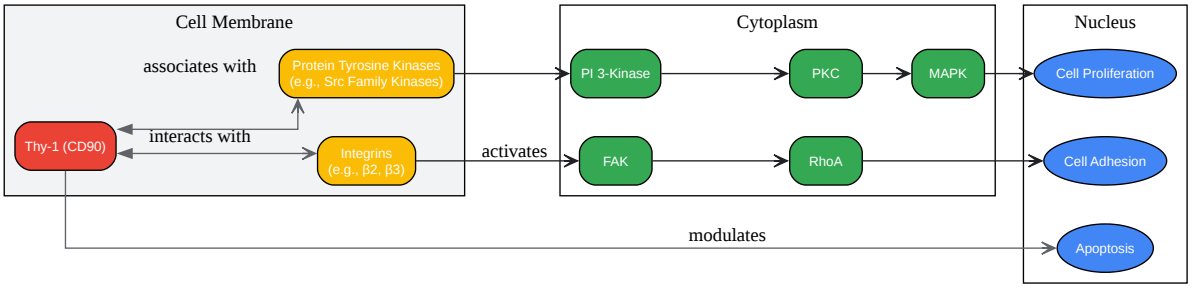

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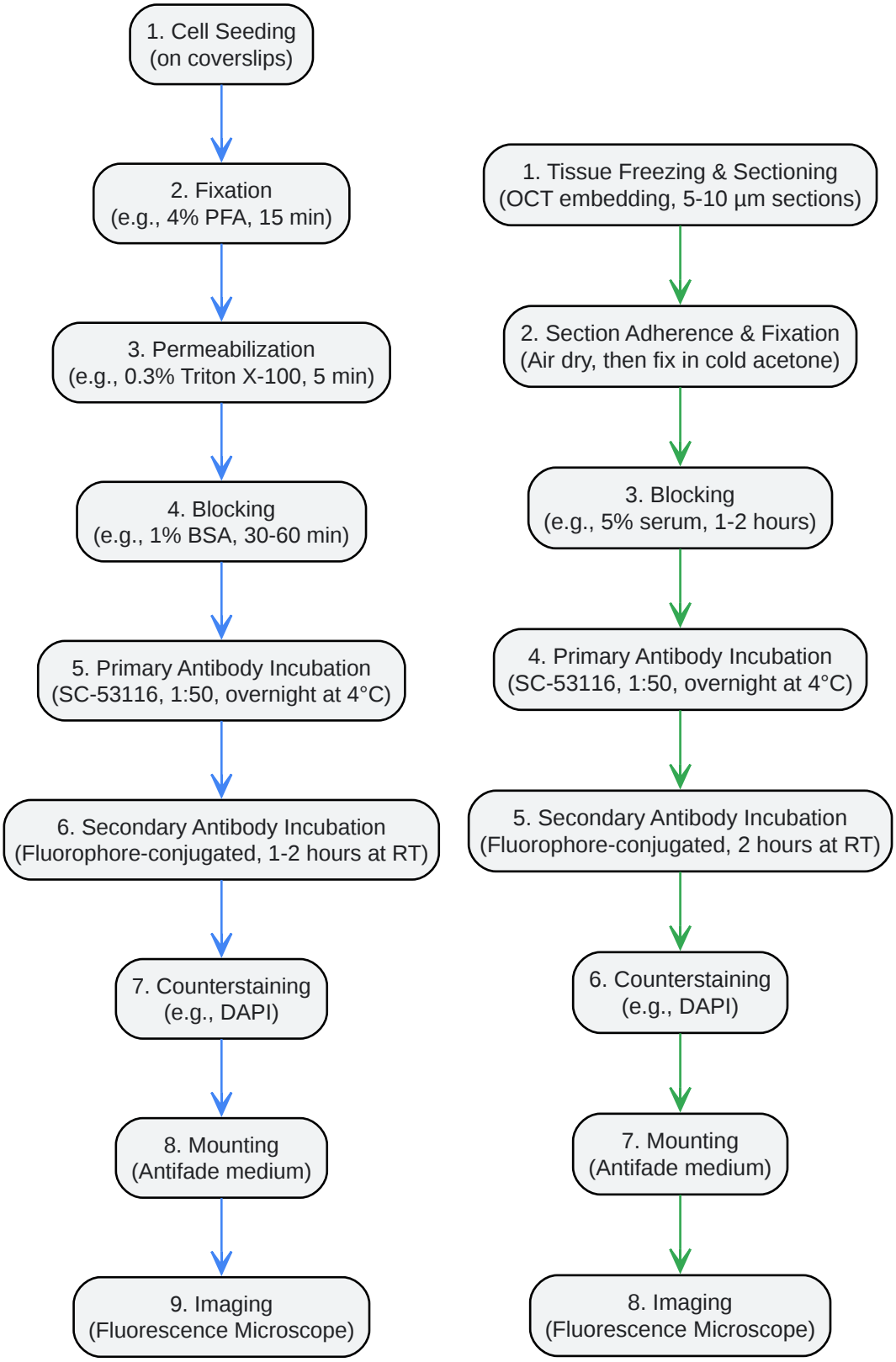

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References

- 1. Thy-1, a versatile modulator of signaling affecting cellular adhesion, proliferation, survival, and cytokine/growth factor responses - PMC [pmc.ncbi.nlm.nih.gov]
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